

solanesol accumulation in different plant organs

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Organ-Specific Accumulation of Solanesol

The distribution of **solanesol** across different plant organs is highly specific. The following table summarizes key quantitative findings from the research.

Plant Species	Organ	Solanesol Content (Relative Measure or Notes)	Key Finding / Context
<i>Nicotiana tabacum</i> (Tobacco)	Leaf	Highest content [1]	21.45-fold higher total solanesol than in stems [1]
<i>Nicotiana tabacum</i> (Tobacco)	Stem	Medium content [1]	Serves as an intermediate accumulation site [1]
<i>Nicotiana tabacum</i> (Tobacco)	Root	Not Detected [1]	No measurable solanesol found [1]
<i>Nicotiana tabacum</i> (Tobacco)	Leaf	Up to ~90% increase [2]	In leaves of <i>NtSPS1</i> overexpression lines vs. wild-type [2]
Potato (general)	Foliage	Up to 1.5% of dry weight [3]	Cited value for solanesol content [3]

This distribution pattern is strongly correlated with the expression of biosynthetic genes, particularly **solanesyl diphosphate synthase (SPS)**, which catalyzes the final step in the **solanesol** precursor synthesis

[1] [4] [5]. RNA-seq data confirms that the expression levels of *NtSPS1* and *NtSPS2* in tobacco follow the order **leaf** > **stem** > **root**, directly aligning with **solanesol** accumulation [1].

Key Experimental Protocols for Quantification

The quantitative data in the table above was generated using standardized and reliable analytical methods. Here are the detailed experimental protocols from the cited studies:

- **Plant Material and Sampling (from [1]):** For tobacco, leaf, stem, and root samples were harvested from plants at the S3 growth stage (40 days after transplanting). Leaf samples were also collected across four distinct growing stages (S1 to S4, corresponding to 10, 20, 40, and 60 days after transplanting) to track developmental changes.
- **Solanesol Extraction and Measurement (from [1] [6]):**
 - **Drying and Preparation:** Plant tissues were freeze-dried to a constant weight, ground into a fine powder, and passed through a 40-mesh sieve.
 - **Saponification and Extraction:** A portion of the powder (0.2 g) was placed in a centrifuge tube with 1 mL of 1 M NaOH (in ethanol) and 5 mL of hexane. The mixture was subjected to **ultrasonic extraction at 50°C for 30 minutes**.
 - **Liquid-Liquid Partitioning:** After sonication, 8 mL of distilled water was added, and the mixture was centrifuged (e.g., at 3000× g for 10 minutes). The upper hexane layer, containing the extracted **solanesol**, was collected.
 - **Analysis:** The **solanesol** content in the extract was quantified using **Ultra-High Performance Liquid Chromatography (UPLC)**. The specific increase in **solanesol** in transgenic plants was confirmed by this method, coupled with RT-PCR to measure gene expression levels [1] [2] [6].

Factors Influencing Solanesol Accumulation

Beyond organ specificity, **solanesol** content is dynamically regulated by several key factors:

- **Genetic Factors:** The potential for **solanesol** accumulation is genetically determined. In tobacco, its content is controlled by a "major gene plus polygene" mixed inheritance model [6]. Direct evidence comes from genetic engineering; **overexpression of the *NtSPS1* gene** in tobacco significantly boosted the leaf **solanesol** content by up to 90% compared to wild-type plants [2].
- **Developmental Stage:** In tobacco leaves, **solanesol** content is lowest at the seedling stage, increases as the plant matures, peaks at a mature stage (around 40 days after transplanting), and then slightly decreases in senescing leaves [1]. This pattern closely follows the distribution and abundance of **chlorophyll** [1].

- **Environmental Stimuli:**

- **Temperature:** Exposure to **moderately high temperatures (MHT)**, such as 30°C/24°C (day/night), induces a significant increase in **solanesol** content in tobacco leaves. Transcriptome analysis shows this upregulation is linked to increased expression of key genes like *NtHMGR*, *NtDXR*, and *NtSPS* [6]. A similar six-fold increase was observed in potato leaves under MHT [3].
- **Biotic Stress:** Infection with pathogens like the tobacco mosaic virus (TMV) leads to a dramatic (≥7-fold) increase in **solanesol** content in resistant tobacco varieties, suggesting a role in plant defense responses [3] [7].

Biosynthesis Pathway

Solanesol is biosynthesized in the plastids of plants via the **2-C-methyl-d-erythritol 4-phosphate (MEP) pathway**. The diagram below illustrates this pathway, highlighting the key enzymes involved.

The pathway starts with the condensation of pyruvate and glyceraldehyde-3-phosphate, catalyzed by **DXS**. A series of enzymatic reactions then produce the universal C5 building blocks, **Isopentenyl diphosphate (IPP)** and **Dimethylallyl diphosphate (DMAPP)**. These units are assembled by **geranylgeranyl diphosphate synthase (GGPPS)** to form longer-chain precursors. The final and committed step is the condensation of these precursors by **solanesyl diphosphate synthase (SPS)** to form solanesyl diphosphate (SPP), which is then converted to **solanesol** [1] [4] [5].

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